

Essential Safety and Operational Guide for Handling Acetaldehyde Sodium Bisulfite

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Compound of Interest

Compound Name: Acetaldehyde sodium bisulfite

Cat. No.: B1632288

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **Acetaldehyde sodium bisulfite** (CAS 918-04-7). This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a secure and efficient research environment.

Chemical Identifier and Properties

Property	Value
CAS Number	918-04-7[1][2][3]
Molecular Formula	C ₂ H ₅ NaO ₄ S[1]
Molecular Weight	148.11 g/mol [1]
Appearance	White crystalline solid
Solubility	Very soluble in N,N-Dimethylformamide, soluble in methanol, sparingly soluble in glacial acetic acid, very slightly soluble in chloroform, and practically insoluble in water.[3]

Hazard Identification and Personal Protective Equipment (PPE)

Acetaldehyde sodium bisulfite is classified as a skin sensitizer, which may cause an allergic skin reaction.[3] When heated to decomposition, it may emit toxic fumes of sulfur oxides (SOx) and sodium oxide (Na₂O).[2] Therefore, strict adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment

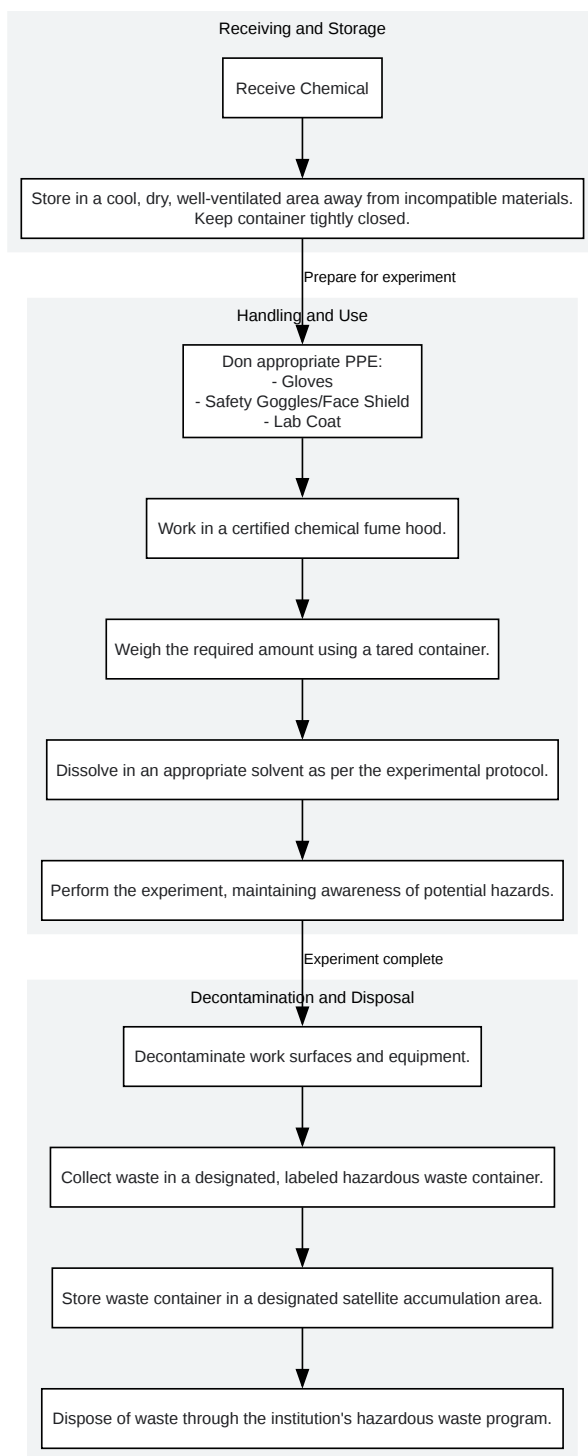
PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves before use and dispose of them in accordance with laboratory best practices.[4]
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Face Protection	Face shield	To be used in conjunction with safety glasses or goggles, especially when there is a risk of splashing.
Body Protection	Laboratory coat	A flame-resistant lab coat is advisable.
Respiratory Protection	NIOSH-approved respirator	Use a respirator with an appropriate cartridge if handling large quantities or if there is a potential for aerosol generation. Work in a well-ventilated area, preferably a chemical fume hood.[4]

Operational and Handling Plan

A systematic approach to handling **Acetaldehyde sodium bisulfite**, from receipt to disposal, minimizes risks and ensures operational efficiency.

Experimental Workflow

Safe Handling Workflow for Acetaldehyde Sodium Bisulfite



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Caption: A step-by-step workflow for the safe handling of **Acetaldehyde sodium bisulfite**.

Handling Precautions:

- Avoid contact with skin and eyes.[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Handle in a well-ventilated place.[\[3\]](#)
- Use non-sparking tools.[\[3\]](#)
- Wash hands thoroughly after handling.
- Contaminated work clothing should not be allowed out of the workplace.[\[3\]](#)

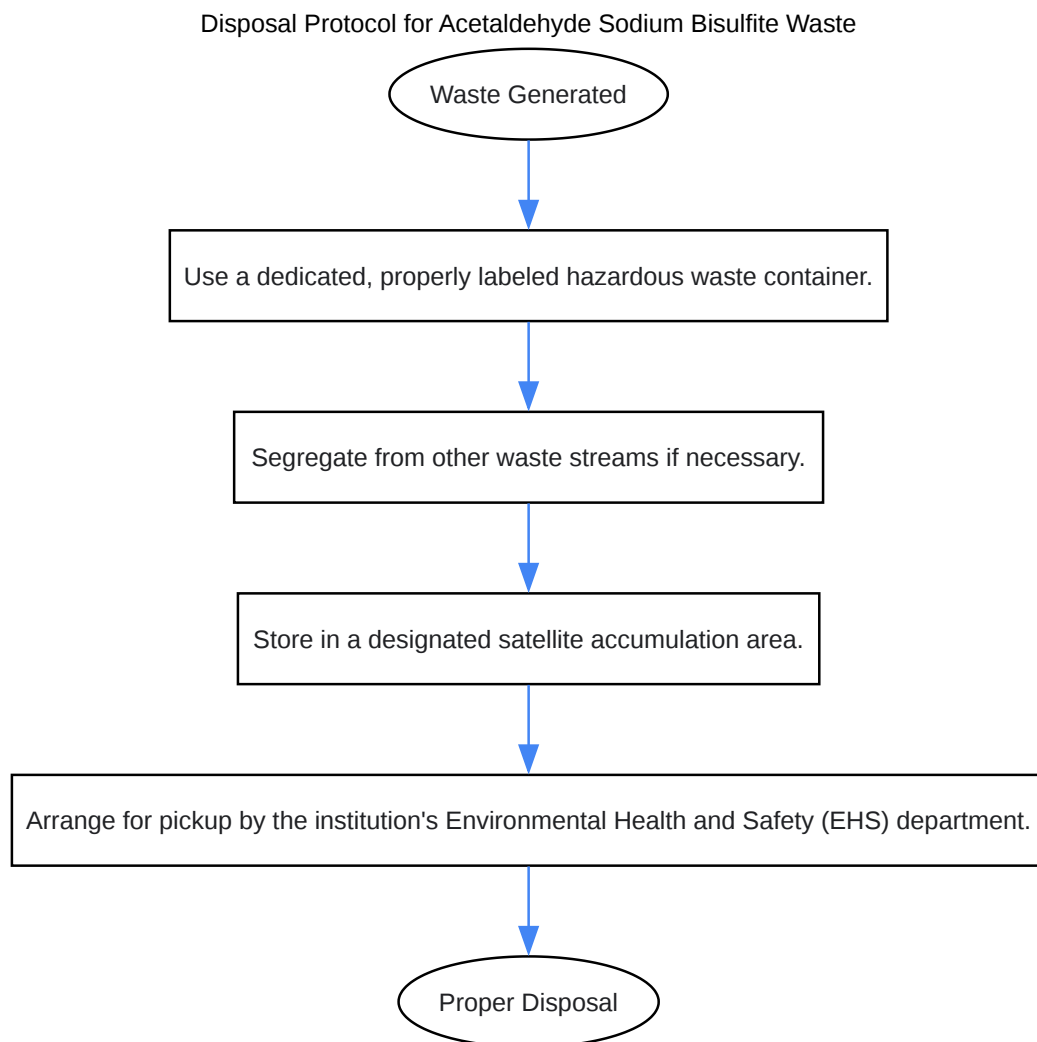
Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Keep the container tightly closed.[\[3\]](#)
- Store apart from foodstuff containers and incompatible materials.[\[3\]](#)

Disposal Plan

Proper disposal of **Acetaldehyde sodium bisulfite** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Procedure



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Caption: A logical flow for the safe disposal of **Acetaldehyde sodium bisulfite** waste.

Disposal Guidelines:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3]
- Do not dispose of down the drain or with general office trash.

- Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.

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